

analytical standards for 6-Hydroxyflavone-beta-D-glucoside

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Compound of Interest

Compound Name: *6-Hydroxyflavone-beta-D-glucoside*

Cat. No.: *B600484*

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An analytical standard is a highly purified and well-characterized compound used as a reference in analytical chemistry. It is crucial for ensuring the accuracy and reliability of qualitative and quantitative analyses. For researchers, scientists, and drug development professionals, having access to detailed application notes and protocols for analytical standards is essential for method development, validation, and routine quality control.

This document provides comprehensive information on the analytical standards for **6-Hydroxyflavone-beta-D-glucoside**, a naturally occurring flavonoid glycoside with potential applications in pharmacology and phytochemistry.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Properties

6-Hydroxyflavone-beta-D-glucoside is a flavonoid glycoside found in various plant species. [\[1\]](#)[\[2\]](#)[\[3\]](#) Its chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₀ O ₈	[2] [3] [4]
Molecular Weight	400.38 g/mol	[1] [2] [3]
CAS Number	128401-92-3	[2] [4]
Appearance	Powder	[1] [3]
Purity	≥95%	[1] [3] [5]
IUPAC Name	2-phenyl-6- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxychromen-4-one	[4]
SMILES	C1=CC=C(C=C1)C2=CC(=O) C3=C(O2)C=CC(=C3)O[C@H] 4--INVALID-LINK-- CO)O)O">C@@HO	[2] [4]
Storage	2°C - 8°C	[2]

Spectroscopic Data

Spectroscopic data is vital for the structural elucidation and confirmation of **6-Hydroxyflavone-beta-D-glucoside**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of ions, which helps in determining the molecular weight and fragmentation pattern of the compound.

Parameter	Value
Instrument Type	IT/ion trap
Spectrum Type	MS2
Precursor Type	[M+H] ⁺
Precursor m/z	401.1231
m/z Top Peak	239.4
m/z 2nd Highest	281.2

Data sourced from PubChem CID 20769154.[\[4\]](#)

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule.

Parameter	Description
Technique	KBr pellet
Source of Spectrum	Forensic Spectral Research

Data sourced from PubChem CID 20769154.[\[4\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

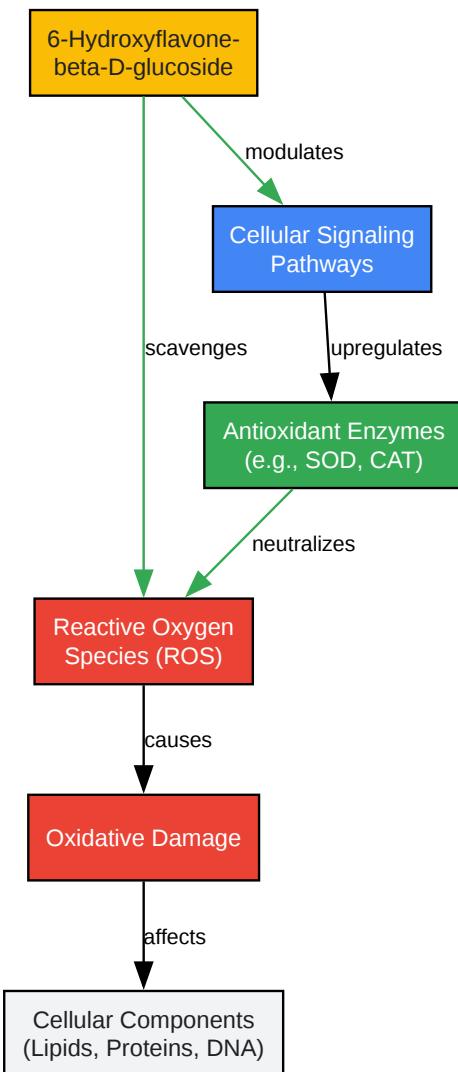
¹³C NMR spectral data for **6-Hydroxyflavone-beta-D-glucoside** is available and can be used for detailed structural analysis.[\[4\]](#)

Biological Activity and Signaling Pathways

6-Hydroxyflavone-beta-D-glucoside is a flavonoid glycoside with known antioxidant properties.[\[1\]](#)[\[2\]](#) Flavonoids, in general, are recognized for a variety of biological activities, including anti-inflammatory, antimicrobial, and antimutagenic effects.[\[6\]](#)[\[7\]](#) The primary mode of action for **6-Hydroxyflavone-beta-D-glucoside** involves the modulation of biochemical pathways associated with antioxidant defense by interacting with cellular signaling mechanisms

that regulate oxidative stress.[\[1\]](#)[\[2\]](#)[\[3\]](#) This can involve scavenging free radicals and reducing oxidative damage in biological systems.[\[2\]](#)

Proposed Antioxidant Signaling Pathway of 6-Hydroxyflavone-beta-D-glucoside



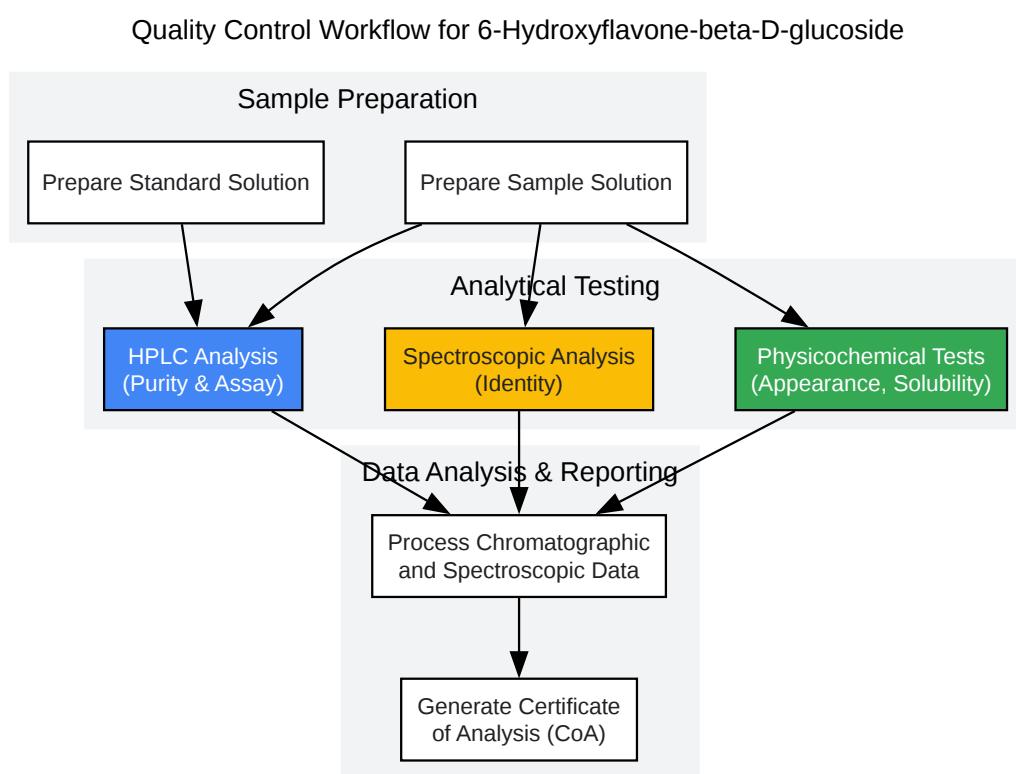
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Caption: Proposed antioxidant mechanism of **6-Hydroxyflavone-beta-D-glucoside**.

Experimental Protocols

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control analysis of a **6-Hydroxyflavone-beta-D-glucoside** analytical standard.



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Caption: General workflow for quality control of **6-Hydroxyflavone-beta-D-glucoside**.

High-Performance Liquid Chromatography (HPLC) Method for Purity Analysis

This protocol provides a general method for the determination of the purity of **6-Hydroxyflavone-beta-D-glucoside** by HPLC. This is a representative method and may require optimization for specific instrumentation and applications.

1. Instrumentation and Materials

- High-Performance Liquid Chromatography (HPLC) system with a Diode Array Detector (DAD) or UV detector.
- Analytical column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: Acetonitrile.
- Standard: **6-Hydroxyflavone-beta-D-glucoside** analytical standard.
- Solvent for sample and standard preparation: Methanol or a mixture of Methanol and water.

2. Chromatographic Conditions

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Gradient elution with Mobile Phase A and Mobile Phase B
Gradient Program	Time (min)
0	
25	
30	
35	
36	
45	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	280 nm and 330 nm (or scan for λ_{max})
Injection Volume	10 µL

3. Preparation of Solutions

- Standard Solution: Accurately weigh about 5 mg of **6-Hydroxyflavone-beta-D-glucoside** standard and dissolve it in 10 mL of methanol to obtain a concentration of 0.5 mg/mL.
- Sample Solution: Prepare the sample solution in the same manner as the standard solution.

4. Procedure

- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes.
- Inject a blank (methanol) to ensure the baseline is stable.

- Inject the standard solution and record the chromatogram.
- Inject the sample solution and record the chromatogram.
- After the analysis, wash the column with a high percentage of organic solvent and then store it in an appropriate solvent.

5. Data Analysis

- Determine the retention time of the main peak in the standard chromatogram.
- Identify the corresponding peak in the sample chromatogram.
- Calculate the purity of the sample using the area normalization method:
 - Purity (%) = (Area of the main peak / Total area of all peaks) x 100

Sample Handling and Storage

- Handling: Wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling the standard. Avoid inhalation of the powder and contact with skin and eyes.
- Storage: Store the analytical standard in a tightly sealed container in a refrigerator at 2°C to 8°C.^[2] Protect from light and moisture. Before use, allow the container to come to room temperature to prevent condensation.

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